

Benchmarking Guide: (Oxolan-2-yl)methanesulfinyl Chloride in Medicinal Chemistry

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Compound of Interest

Compound Name: (Oxolan-2-yl)methanesulfinyl chloride

Cat. No.: B15253195

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Executive Summary

(Oxolan-2-yl)methanesulfinyl chloride (CAS: 1859452-34-8), also known as (tetrahydrofuran-2-yl)methanesulfinyl chloride, represents a specialized class of functionalized alkanesulfinyl chlorides. Unlike commodity reagents such as methanesulfinyl chloride, this compound serves a dual purpose: it acts as a highly reactive electrophile for sulfinylation while simultaneously introducing a pharmacologically privileged tetrahydrofuran (THF) scaffold.

This guide benchmarks the reagent against two primary commercial alternatives:

- Standard Alkanesulfonyl Chlorides (e.g., Methanesulfonyl chloride, MsCl) – comparing oxidation states and reactivity profiles.
- De Novo Synthesis Routes (Thiol Oxidation) – comparing step-count efficiency and stereochemical control.

Verdict: **(Oxolan-2-yl)methanesulfinyl chloride** is the superior choice for the direct, one-step introduction of chiral sulfoxide or sulfonamide motifs containing the THF ether linkage, offering a 40-60% reduction in synthetic steps compared to thiol oxidation routes, albeit with higher moisture sensitivity requirements.

Part 1: Technical Background & Mechanism

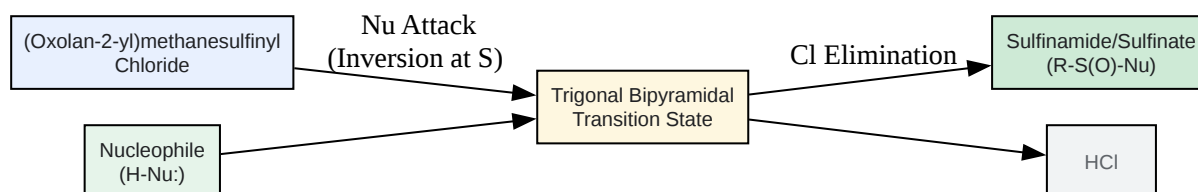
Chemical Identity[1][2][3][4][5]

- IUPAC Name: **(Oxolan-2-yl)methanesulfinyl chloride**[1][2]
- CAS Number: 1859452-34-8[1]
- Functional Group: Sulfinyl Chloride (-S(O)Cl)
- Core Scaffold: Tetrahydrofuran (Oxolane)[3]
- Chirality: Contains two chiral centers: Carbon C2 on the THF ring and the Sulfinyl Sulfur atom.

Mechanism of Action

The reagent functions as a "soft" electrophile. The sulfinyl chloride moiety undergoes nucleophilic substitution reactions (SN2-like mechanism at Sulfur) with amines, alcohols, or carbon nucleophiles.

Key Mechanistic Feature: Unlike sulfonyl chlorides (-SO₂Cl), which form stable sulfonamides/sulfonates, sulfinyl chlorides form sulfinamides and sulfinates.[4] These products possess a chiral sulfur center, making this reagent critical for asymmetric synthesis.



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Figure 1: Mechanism of nucleophilic substitution at the sulfinyl center. Note that the reaction typically proceeds with inversion of configuration at the sulfur atom.

Part 2: Comparative Analysis

Comparison 1: Vs. (Oxolan-2-yl)methanesulfonyl Chloride

The most common confusion arises between the sulfinyl (S=O) and sulfonyl (O=S=O) variants.

Feature	(Oxolan-2-yl)methanesulfinyl Chloride	(Oxolan-2-yl)methanesulfonyl Chloride
CAS	1859452-34-8	338453-29-5
Oxidation State	S(IV)	S(VI)
Primary Product	Sulfinamides, Sulfoxides	Sulfonamides, Sulfones
Chirality at S	Yes (Chiral Center)	No (Achiral Center)
Reactivity	High; prone to hydrolysis; prone to disproportionation	Very High; thermally stable
Application	Asymmetric synthesis; scaffold building	Protecting groups; stable linkers

Critical Insight: Do not interchange these reagents. If your target is a stable linker for a drug candidate, use the Sulfonyl (S(VI)) variant. If your target is a chiral sulfoxide to modulate solubility or metabolic stability, use the Sulfinyl (S(IV)) variant.

Comparison 2: Vs. Thiol Oxidation Route (Process Efficiency)

Traditionally, (THF-2-yl)methyl sulfoxides are made by alkylating a thiol and then oxidizing it.

- Route A (Traditional):

- Start with (Oxolan-2-yl)methyl bromide.
- Nucleophilic substitution with Thiol (R-SH).
- Oxidation with mCPBA or H₂O₂ (Risk of over-oxidation to sulfone).
- Total Steps: 2-3.
- Route B (Reagent-Based):
 - React Nucleophile (R-MgBr or R-NH₂) directly with **(Oxolan-2-yl)methanesulfinyl chloride**.
 - Total Steps: 1.

Data Summary: Efficiency Metrics

Metric	Reagent Route (Sulfinyl Chloride)	Traditional Route (Thiol Oxidation)
Step Count	1	2-3
Atom Economy	Moderate (Loss of HCl)	Low (Loss of leaving groups + oxidant waste)
Chemo-selectivity	High (Direct coupling)	Low (Risk of over-oxidation to sulfone)

| Purification | Filtration (Amine salts) | Column Chromatography (Separating SO/SO₂) |

Part 3: Experimental Protocols

Protocol A: Synthesis of Sulfinamides (General Procedure)

Use this protocol to benchmark reactivity against standard amines.

Materials:

- **(Oxolan-2-yl)methanesulfinyl chloride** (1.0 equiv)
- Primary Amine (e.g., Benzylamine) (1.1 equiv)
- Triethylamine (Et₃N) (1.5 equiv)
- Dichloromethane (DCM), anhydrous[5]

Step-by-Step:

- Preparation: Charge a flame-dried flask with the amine and Et₃N in anhydrous DCM under Nitrogen atmosphere. Cool to 0°C.[5][6]
- Addition: Dissolve **(Oxolan-2-yl)methanesulfinyl chloride** in DCM. Add dropwise to the amine solution over 15 minutes. Note: Exothermic reaction.
- Reaction: Allow to warm to room temperature and stir for 2 hours. Monitor by TLC (The chloride is UV inactive; monitor the disappearance of the amine or appearance of the product).
- Workup: Quench with saturated NaHCO₃. Extract with DCM. Wash organic layer with brine, dry over MgSO₄. [5]
- Validation: The product should show a distinct diastereomeric mixture (due to THF chirality + Sulfur chirality) in ¹H NMR.

Protocol B: Handling & Stability Check

Self-validating system for reagent quality.

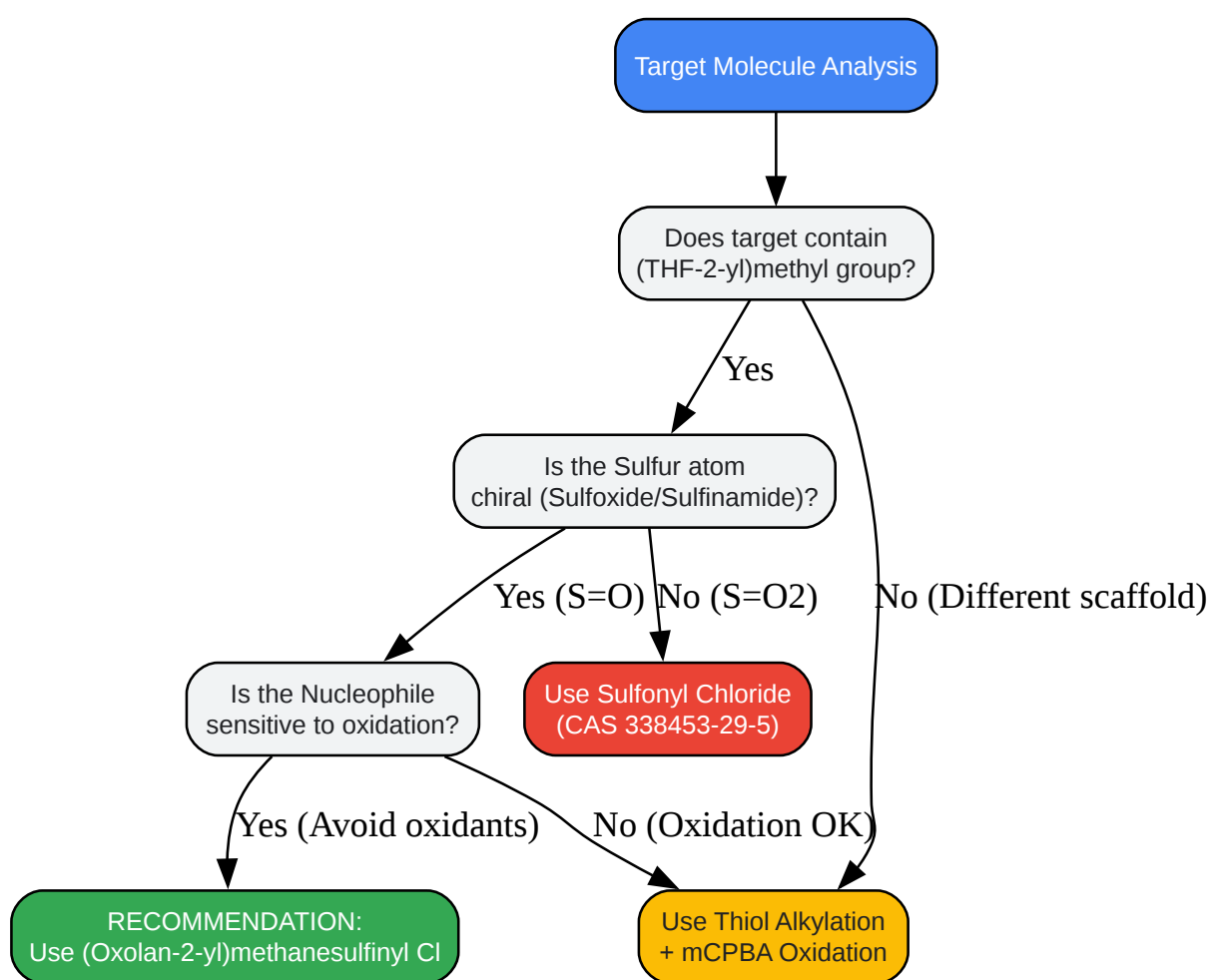
Before use, perform a Hydrolysis Test:

- Take a 10 µL aliquot of the reagent.
- Add to 0.5 mL D₂O.
- Analyze via ¹H NMR immediately.

- Pass Criteria: Sharp peaks corresponding to the methylene protons adjacent to the sulfinyl group (~3.0-3.5 ppm).
- Fail Criteria: Broad shifts or appearance of sulfinic acid peaks (shifted downfield) indicating decomposition.

Part 4: Decision Framework

Use the following logic flow to determine if this reagent is appropriate for your campaign.



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Figure 2: Reagent selection decision tree for THF-sulfur functionalization.

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